

Neochlorogenic acid methyl ester stock solution preparation and storage.

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Compound of Interest

Compound Name: Neochlorogenic acid methyl ester

Cat. No.: B12387730

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Technical Support Center: Neochlorogenic Acid Methyl Ester

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and storage of **neochlorogenic acid methyl ester** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a **neochlorogenic acid methyl ester** stock solution?

A1: **Neochlorogenic acid methyl ester** is soluble in a variety of organic solvents. Dimethyl sulfoxide (DMSO) is a commonly recommended solvent.^{[1][2]} Other suitable solvents include chloroform, dichloromethane, ethyl acetate, acetone, pyridine, methanol, and ethanol.^{[1][3][4]} The choice of solvent may depend on the specific requirements of your experiment.

Q2: What is the maximum concentration for a **neochlorogenic acid methyl ester** stock solution in DMSO?

A2: A stock solution of up to 55 mg/mL (149.32 mM) can be prepared in DMSO.^[2] To achieve higher solubility, warming the solution at 37°C and using an ultrasonic bath for a short period is recommended.^[3]

Q3: How should I store the solid **neochlorogenic acid methyl ester** compound?

A3: The solid (powder) form of **neochlorogenic acid methyl ester** should be stored at -20°C for long-term stability, where it can be kept for up to three years.^[2] Some suppliers also recommend storage at 2-8°C in a sealed container, away from light and moisture, in a ventilated, dry environment.^{[4][5]}

Q4: What are the recommended storage conditions for a **neochlorogenic acid methyl ester** stock solution?

A4: Prepared stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[6] For storage, the following conditions are recommended:

- -80°C: The solution can be stored for up to 6 months.^[6] One source suggests stability for up to 1 year at this temperature.^[2]
- -20°C: The solution can be stored for up to 1 month, and it should be protected from light.^[6] Another source suggests that stock solutions can be stored below -20°C for several months.^[3]

It is generally recommended to prepare and use the solution on the same day.^[3]

Q5: Is **neochlorogenic acid methyl ester** stable at room temperature?

A5: While long-term storage at room temperature is not recommended, the compound is considered stable for shipping at ambient temperatures.^{[2][4]}

Troubleshooting Guide

Issue: The **neochlorogenic acid methyl ester** is not dissolving completely.

- Solution 1: Increase Temperature. Gently warm the tube containing the solution to 37°C.^[3] This can help increase the solubility of the compound.
- Solution 2: Use Sonication. After warming, shake the tube in an ultrasonic bath for a short period.^{[2][3]} This will aid in the dissolution process.

- **Solution 3: Verify Solvent Purity.** Ensure that the solvent being used is of high purity and anhydrous, as contaminants can affect solubility.

Issue: The prepared stock solution appears cloudy or has precipitates after storage.

- **Solution 1: Re-dissolve.** Before use, bring the aliquot to room temperature and vortex briefly. If cloudiness persists, gentle warming and sonication as described above may be necessary to redissolve any precipitate.
- **Solution 2: Check for Saturation.** It is possible the initial concentration was too high, leading to precipitation upon cooling. Consider preparing a slightly more dilute stock solution.
- **Solution 3: Aliquot Properly.** Ensure the stock solution was aliquoted into small, single-use volumes to minimize exposure to air and moisture, which can degrade the compound and affect its solubility over time.

Data Summary

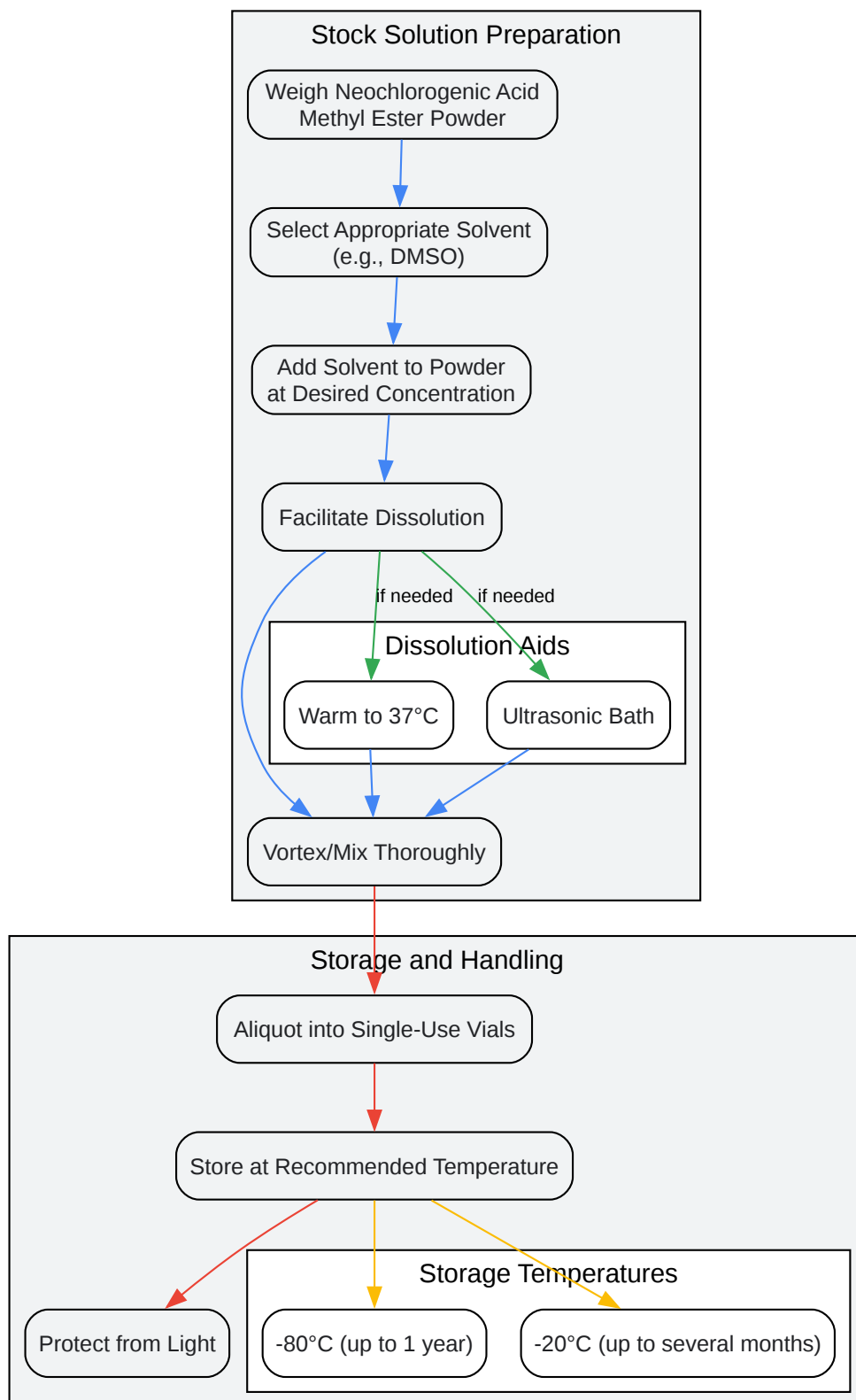
Table 1: Solubility of **Neochlorogenic Acid Methyl Ester**

Solvent	Solubility	Notes
DMSO	55 mg/mL (149.32 mM)[2]	Sonication is recommended.[2]
Chloroform	Soluble[3][4]	-
Dichloromethane	Soluble[3][4]	-
Ethyl Acetate	Soluble[3][4]	-
Acetone	Soluble[3][4]	-
Pyridine	Soluble[1]	-
Methanol	Soluble[1]	-
Ethanol	Soluble[1]	-

Table 2: Storage Conditions for **Neochlorogenic Acid Methyl Ester**

Form	Storage Temperature	Duration	Additional Notes
Solid (Powder)	-20°C[2]	3 years[2]	-
Solid (Powder)	2-8°C[4][5]	Not specified	Store under seal, in a ventilated, dry environment, away from light.[4][5]
Stock Solution	-80°C[2][6]	6 months to 1 year[2][6]	Aliquot to prevent freeze-thaw cycles.[6]
Stock Solution	-20°C[3][6]	1 month to several months[3][6]	Protect from light.[6]

Experimental Workflow



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Caption: Workflow for preparing and storing **neochlorogenic acid methyl ester** stock solution.

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com